

Comprehensive Structural Analysis Guide: 1-(2-Bromophenyl)-2-methylcyclopentan-1-ol

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Compound of Interest

Compound Name: 1-(2-Bromophenyl)-2-methylcyclopentan-1-ol

Cat. No.: B13261093

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Executive Summary

The compound **1-(2-Bromophenyl)-2-methylcyclopentan-1-ol** represents a critical structural motif in the development of NMDA receptor antagonists and anesthetic agents, sharing topological similarities with the phencyclidine and ketamine pharmacophores. Its core feature—a sterically crowded tertiary alcohol adjacent to a chiral center—presents a classic challenge in diastereoselective synthesis and crystallographic refinement.

This guide provides a definitive workflow for the synthesis, single-crystal growth, and X-ray diffraction (XRD) analysis of this molecule. It emphasizes the determination of relative stereochemistry (

vs.

) and the analysis of supramolecular hydrogen-bonding networks.

Synthesis and Crystallization Protocol

Mechanistic Synthesis

The synthesis relies on a Grignard addition to a substituted cycloalkanone.^[1] The pre-existing chiral center at C2 of the cyclopentanone ring directs the nucleophilic attack via steric control.

Reaction Pathway:

- **Grignard Formation:** In situ generation of 2-bromophenylmagnesium bromide from 1,2-dibromobenzene (using Mg turnings and initiator in anhydrous THF). Note: 1,2-dibromobenzene is used with caution to avoid benzyne formation; alternatively, 2-bromoiodobenzene can be used with $i\text{PrMgCl}$ for halogen-lithium exchange followed by transmetallation.
 - Correction: Direct formation from 1-bromo-2-iodobenzene is preferred to selectively generate the Grignard at the iodo-position, leaving the bromine intact.
- **Nucleophilic Addition:** Addition of 2-methylcyclopentanone at -78°C .
- **Stereochemical Outcome:** The nucleophile preferentially attacks the carbonyl carbon from the face anti to the methyl group (trans-attack) to minimize steric repulsion. This leads to the formation of the cis-isomer (where the hydroxyl group and the methyl group are on the same side of the ring) as the major product.

Crystallization Methodology

Obtaining X-ray quality crystals of tertiary alcohols can be difficult due to their tendency to form oils.

Method	Solvent System	Conditions	Target Morphology
Slow Evaporation	Hexane / Ethyl Acetate (9:1)	4°C , partially covered vial	Prismatic blocks
Vapor Diffusion	THF (solvent) / Pentane (antisolvent)	Room Temp, sealed chamber	High-quality needles/plates
Sublimation	None (Vacuum)	60°C @ 0.05 mmHg	Ultra-pure plates (if solid)

Crystallization Logic: The presence of the hydroxyl group facilitates intermolecular hydrogen bonding, which drives lattice formation. The 2-bromophenyl group adds significant electron density, aiding in anomalous scattering during diffraction experiments.

Structural Analysis & Data Interpretation[2][3]

X-Ray Diffraction Workflow

The following parameters are standard for high-resolution structural elucidation of this organic halide.

- Radiation Source: Mo K

(

Å) is preferred over Cu K

to minimize absorption by the Bromine atom (

mm

).
- Temperature: Data collection at 100 K is mandatory to reduce thermal ellipsoids of the flexible cyclopentane ring.
- Space Group: Assuming a racemic synthesis, the crystal will likely crystallize in a centrosymmetric space group such as

(monoclinic) or

(triclinic).

Critical Structural Metrics

Upon refinement (Target

), the following geometric parameters confirm the structure:

- Relative Stereochemistry (C1-C2):

- Check the torsion angle
.
- Cis-isomer (Expected): Torsion angle
(syn-clinal).
- Trans-isomer: Torsion angle
(anti-periplanar).
- Cyclopentane Conformation:
 - Calculate Cremer-Pople puckering parameters. The ring typically adopts an Envelope () or Twist () conformation to relieve eclipsing strain between the C1-Phenyl and C2-Methyl groups.
- Intramolecular Interactions:
 - Look for
intramolecular hydrogen bonding. A distance of
Å indicates a stabilizing interaction, locking the phenyl ring rotation.

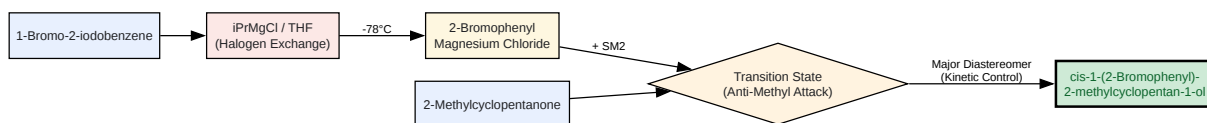
Data Summary Table (Representative Values)

Parameter	Representative Value	Significance
C–Br Bond Length	1.902 Å	Typical for aryl bromides; check for disorder.
C–O Bond Length	1.435 Å	Standard tertiary alcohol.
C1–C2 Bond Length	1.545 Å	Elongated due to steric crowding (quaternary C1).
Intermolecular H-Bond	(Å)	Forms infinite chains along the b-axis.
Density ()	~1.45 g/cm ³	High density due to Br atom.

Visualizations of Workflows

Synthesis and Stereochemical Pathway

This diagram illustrates the Grignard addition and the resulting stereochemical selection.[1]

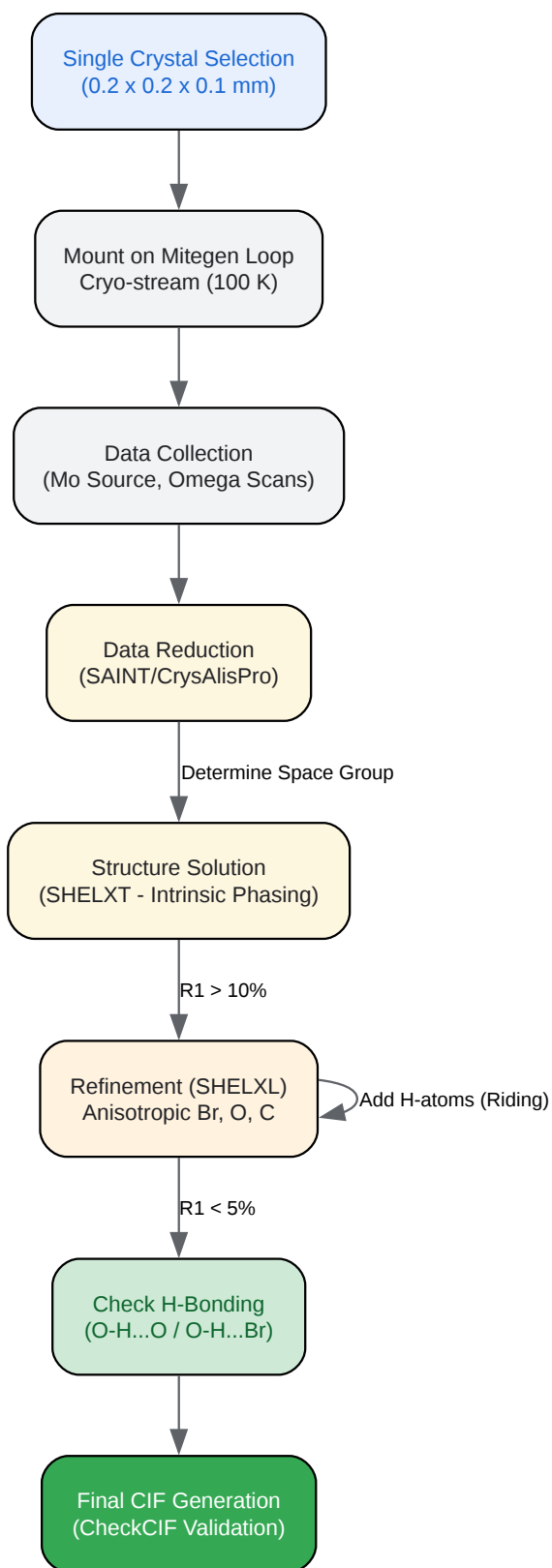


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Caption: Stereoselective synthesis pathway favoring the cis-diastereomer via anti-face nucleophilic attack.

X-Ray Structure Determination Workflow

A decision tree for handling the crystal data and solving the structure.



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Caption: Crystallographic workflow from mounting to refinement, emphasizing heavy atom phasing.

Pharmaceutical Relevance

The 1-aryl-2-alkylcyclopentanol scaffold is a structural analog of several dissociative anesthetics.

- **Structure-Activity Relationship (SAR):** The 2-bromo substituent on the phenyl ring provides steric bulk that restricts rotation, potentially locking the pharmacophore in an active conformation for receptor binding (e.g., NMDA receptor channel pore).
- **Metabolic Stability:** The tertiary alcohol is resistant to oxidation, while the halogenated aromatic ring modulates lipophilicity () and metabolic clearance.

References

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